

A Technical Guide to the Solubility of 5-Tert-butylNonan-5-ol

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Compound of Interest

Compound Name: 5-Tert-butylNonan-5-ol

Cat. No.: B15489656

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For Researchers, Scientists, and Drug Development Professionals

Abstract: This technical guide addresses the solubility characteristics of the tertiary alcohol, **5-tert-butylNonan-5-ol**. While specific experimental solubility data for this compound is not readily available in the reviewed scientific literature, this document provides a comprehensive overview of its expected solubility profile in a range of common laboratory solvents. The principles of intermolecular forces and the structural attributes of **5-tert-butylNonan-5-ol** are examined to predict its behavior in polar protic, polar aprotic, and nonpolar solvent systems. Furthermore, a detailed, generalized experimental protocol for the quantitative determination of solubility is provided to guide researchers in generating empirical data. This guide is intended to serve as a foundational resource for scientists and professionals engaged in research and development where **5-tert-butylNonan-5-ol** may be utilized.

Introduction: Understanding the Solubility of Alcohols

The solubility of a compound is a critical physicochemical parameter, profoundly influencing its behavior in various chemical and biological systems. For alcohols, solubility is primarily governed by the interplay between the polar hydroxyl (-OH) group and the nonpolar hydrocarbon backbone.^{[1][2]} The hydroxyl group is capable of forming hydrogen bonds, which are strong dipole-dipole interactions, with other polar molecules like water.^{[2][3]} This interaction promotes solubility in polar solvents. Conversely, the nonpolar hydrocarbon portion of the molecule interacts favorably with nonpolar solvents through weaker van der Waals forces.

The balance between these opposing characteristics dictates the overall solubility of an alcohol in a given solvent.^[1] Shorter-chain alcohols, such as methanol and ethanol, are miscible with water in all proportions because the influence of the polar hydroxyl group dominates.^{[1][3]} As the length of the nonpolar hydrocarbon chain increases, the molecule becomes more nonpolar in character, leading to a decrease in solubility in polar solvents like water.^{[1][3][4]} For instance, the solubility of butanol in water is significantly lower than that of propanol, and alcohols with seven or more carbons are generally considered immiscible with water.^[1]

Predicted Solubility Profile of 5-Tert-butylNonan-5-ol

Molecular Structure: **5-tert-butylNonan-5-ol** is a tertiary alcohol with the chemical formula $C_{13}H_{28}O$. Its structure consists of a central carbon atom bonded to a hydroxyl group, a tert-butyl group, and two butyl groups. This imparts a significant nonpolar character to the molecule due to the large hydrocarbon content.

Expected Solubility:

Based on the general principles of alcohol solubility, the following profile for **5-tert-butylNonan-5-ol** in various solvent classes can be predicted:

- **Polar Protic Solvents** (e.g., Water, Methanol, Ethanol): Due to the substantial nonpolar hydrocarbon structure (a total of 13 carbon atoms), **5-tert-butylNonan-5-ol** is expected to have very low solubility in water. The hydrophobic effect of the large alkyl groups will outweigh the hydrophilic contribution of the single hydroxyl group.^{[1][3]} Its solubility is likely to be slightly higher in shorter-chain alcohols like methanol and ethanol compared to water, as the alkyl chains of these solvents can interact more favorably with the nonpolar part of the solute molecule.
- **Polar Aprotic Solvents** (e.g., Acetone, Dimethyl Sulfoxide): In polar aprotic solvents, which possess a dipole moment but lack O-H or N-H bonds for hydrogen bonding, the solubility of **5-tert-butylNonan-5-ol** is anticipated to be moderate. The polar hydroxyl group can participate in dipole-dipole interactions with the solvent, while the nonpolar regions will have some affinity for the less polar aspects of these solvents.
- **Nonpolar Solvents** (e.g., Hexane, Toluene): **5-tert-butylNonan-5-ol** is predicted to be highly soluble in nonpolar solvents. The dominant nonpolar character of its large hydrocarbon

framework will lead to favorable van der Waals interactions with nonpolar solvent molecules, following the principle of "like dissolves like."

Data Presentation:

As no specific experimental data for the solubility of **5-tert-butylNonan-5-ol** was found in the public domain, the following table provides a qualitative prediction of its solubility. Researchers are encouraged to determine empirical values for their specific applications.

Solvent Class	Example Solvents	Predicted Solubility of 5-Tert-butylNonan-5-ol
Polar Protic	Water, Methanol, Ethanol	Very Low to Low
Polar Aprotic	Acetone, DMSO	Moderate
Nonpolar	Hexane, Toluene	High to Very High

Experimental Protocol for Solubility Determination

To obtain quantitative solubility data for **5-tert-butylNonan-5-ol**, a standardized experimental protocol is necessary. The following is a detailed methodology for the isothermal equilibrium method, a common technique for determining the solubility of a solid compound in a liquid solvent.

Objective: To determine the equilibrium solubility of **5-tert-butylNonan-5-ol** in a given solvent at a specified temperature.

Materials:

- **5-Tert-butylNonan-5-ol** (high purity)
- Selected solvents (analytical grade)
- Temperature-controlled shaker or water bath
- Analytical balance

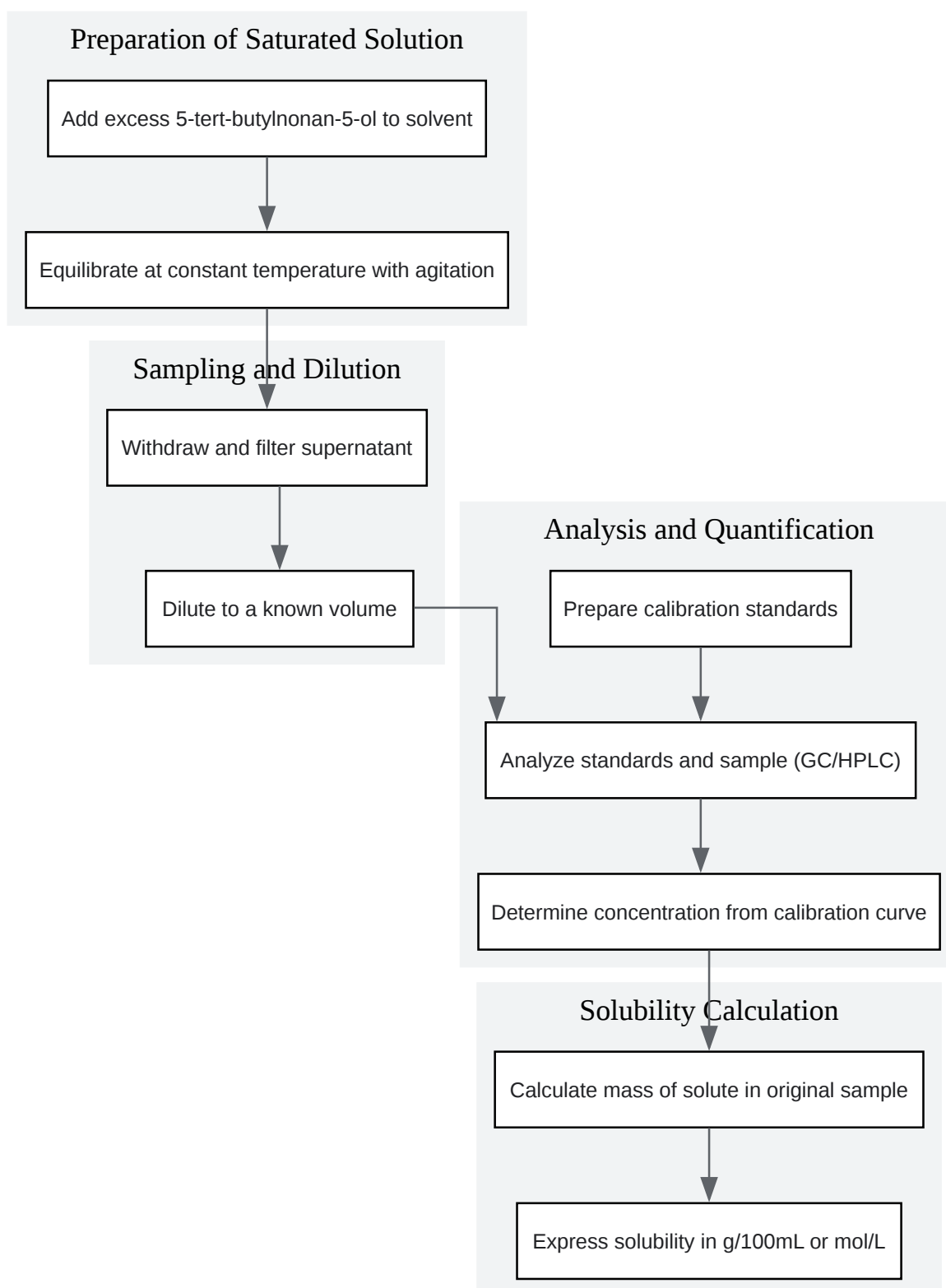
- Vials with airtight seals
- Syringes and filters (e.g., 0.45 μm PTFE)
- Volumetric flasks and pipettes
- Analytical instrument for quantification (e.g., Gas Chromatography with Flame Ionization Detector (GC-FID) or High-Performance Liquid Chromatography (HPLC))

Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of **5-tert-butylnonan-5-ol** to a known volume of the selected solvent in a sealed vial. The presence of undissolved solid is crucial to ensure saturation.
 - Place the vial in a temperature-controlled shaker or water bath set to the desired temperature.
 - Agitate the mixture for a sufficient period to ensure equilibrium is reached (e.g., 24-48 hours). The time required for equilibrium may need to be determined empirically.
- Sample Withdrawal and Preparation:
 - Once equilibrium is established, allow the undissolved solid to settle.
 - Carefully withdraw a known volume of the supernatant using a pre-heated or pre-cooled syringe to the experimental temperature to avoid precipitation.
 - Immediately filter the withdrawn sample through a syringe filter into a pre-weighed volumetric flask. This step is critical to remove any undissolved microcrystals.
 - Record the exact volume of the filtrate.
 - Dilute the filtered sample with a suitable solvent to a concentration within the calibration range of the analytical instrument.
- Quantification:

- Prepare a series of standard solutions of **5-tert-butylnonan-5-ol** of known concentrations.
- Analyze the standard solutions using a validated analytical method (e.g., GC-FID or HPLC) to generate a calibration curve.
- Analyze the prepared sample solution using the same method.
- Determine the concentration of **5-tert-butylnonan-5-ol** in the sample by interpolating from the calibration curve.
- Calculation of Solubility:
 - Calculate the mass of **5-tert-butylnonan-5-ol** in the original filtered sample based on the determined concentration and the dilution factor.
 - Express the solubility in desired units, such as grams of solute per 100 mL of solvent (g/100 mL) or moles of solute per liter of solvent (mol/L).

Experimental Workflow Diagram:

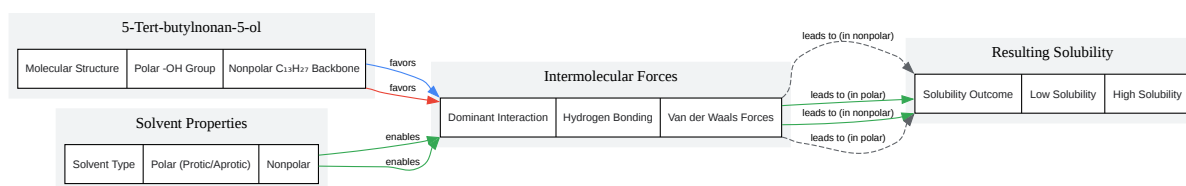


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Caption: Experimental workflow for determining the solubility of **5-tert-butylnonan-5-ol**.

Factors Influencing Solubility: A Logical Relationship

The solubility of **5-tert-butylnonan-5-ol** is a result of the interplay between its molecular structure and the properties of the solvent. The following diagram illustrates this logical relationship.



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Caption: Logical relationship between molecular structure, solvent type, and solubility.

Conclusion

While specific quantitative solubility data for **5-tert-butylnonan-5-ol** is not currently available in the surveyed literature, a strong predictive understanding of its solubility can be derived from its molecular structure. The large nonpolar hydrocarbon framework suggests a preference for solubility in nonpolar solvents, with limited solubility in polar, particularly aqueous, media. The provided general experimental protocol offers a robust framework for researchers to determine the precise solubility of this compound in various solvents of interest. The generation of such empirical data will be invaluable for the application of **5-tert-butylnonan-5-ol** in diverse scientific and industrial settings, including its potential use in drug development and organic synthesis.

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